

Recommended storage conditions for PhiKan 083 hydrochloride stock solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *PhiKan 083 hydrochloride*

Cat. No.: *B1677686*

[Get Quote](#)

Application Notes and Protocols: PhiKan 083 Hydrochloride

Audience: Researchers, scientists, and drug development professionals.

Introduction: **PhiKan 083 hydrochloride** is a carbazole derivative that acts as a stabilizer of the p53-Y220C mutant, a common mutation in human cancers. By binding to a surface cavity of the mutant p53 protein, PhiKan 083 restores its proper folding and tumor suppressor function, ultimately leading to cell cycle arrest and apoptosis in cancer cells harboring this specific mutation.^{[1][2][3][4]} These application notes provide detailed protocols for the preparation and storage of **PhiKan 083 hydrochloride** stock solutions, as well as its application in cell-based assays.

Data Presentation

Table 1: Recommended Storage Conditions for **PhiKan 083 Hydrochloride** Stock Solutions

Solvent	Storage Temperature	Storage Duration	Special Considerations
DMSO	-20°C	1 month	Sealed storage, away from moisture. [1] [5]
-80°C	6 months	Sealed storage, away from moisture. [1] [5]	
Water	-20°C	1 month	Sealed storage, away from moisture. [1] [5]
-80°C	6 months	Sealed storage, away from moisture. [1] [5]	

Table 2: Solubility of **PhiKan 083 Hydrochloride**

Solvent	Solubility	Method
DMSO	62.5 mg/mL (227.45 mM)	Ultrasonic and warming, heat to 60°C. [1] [2]
100 mM	-	
Water	2 mg/mL (7.28 mM)	Needs ultrasonic and warming. [1] [2]
50 mM	-	

Experimental Protocols

Protocol 1: Preparation of **PhiKan 083 Hydrochloride** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **PhiKan 083 hydrochloride** in DMSO.

Materials:

- **PhiKan 083 hydrochloride** (solid)

- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Ultrasonic bath (optional)

Procedure:

- Aseptic Technique: Perform all steps under sterile conditions in a laminar flow hood to prevent contamination.
- Weighing: Accurately weigh the desired amount of **PhiKan 083 hydrochloride** solid. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.7479 mg of **PhiKan 083 hydrochloride** (Molecular Weight: 274.79 g/mol).
- Dissolution:
 - Add the appropriate volume of DMSO to the vial containing the **PhiKan 083 hydrochloride** solid. For a 10 mM stock, add 1 mL of DMSO for every 2.7479 mg of compound.
 - Vortex the solution thoroughly to dissolve the compound.
 - If the compound does not fully dissolve, gentle warming in a water bath (up to 60°C) and/or sonication in an ultrasonic bath can be used to aid dissolution.^{[1][2]} Visually inspect the solution to ensure there are no visible particles. Note: Hygroscopic DMSO can significantly impact solubility; always use newly opened or anhydrous DMSO.^[1]
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.

- Store the aliquots at -20°C for up to 1 month or at -80°C for up to 6 months.^{[1][5]} Ensure the tubes are sealed tightly to prevent moisture absorption.

Protocol 2: Cell Viability Assay Using **PhiKan 083 Hydrochloride**

This protocol outlines a general procedure for assessing the effect of **PhiKan 083 hydrochloride** on the viability of cancer cells, particularly those expressing the p53-Y220C mutant.

Materials:

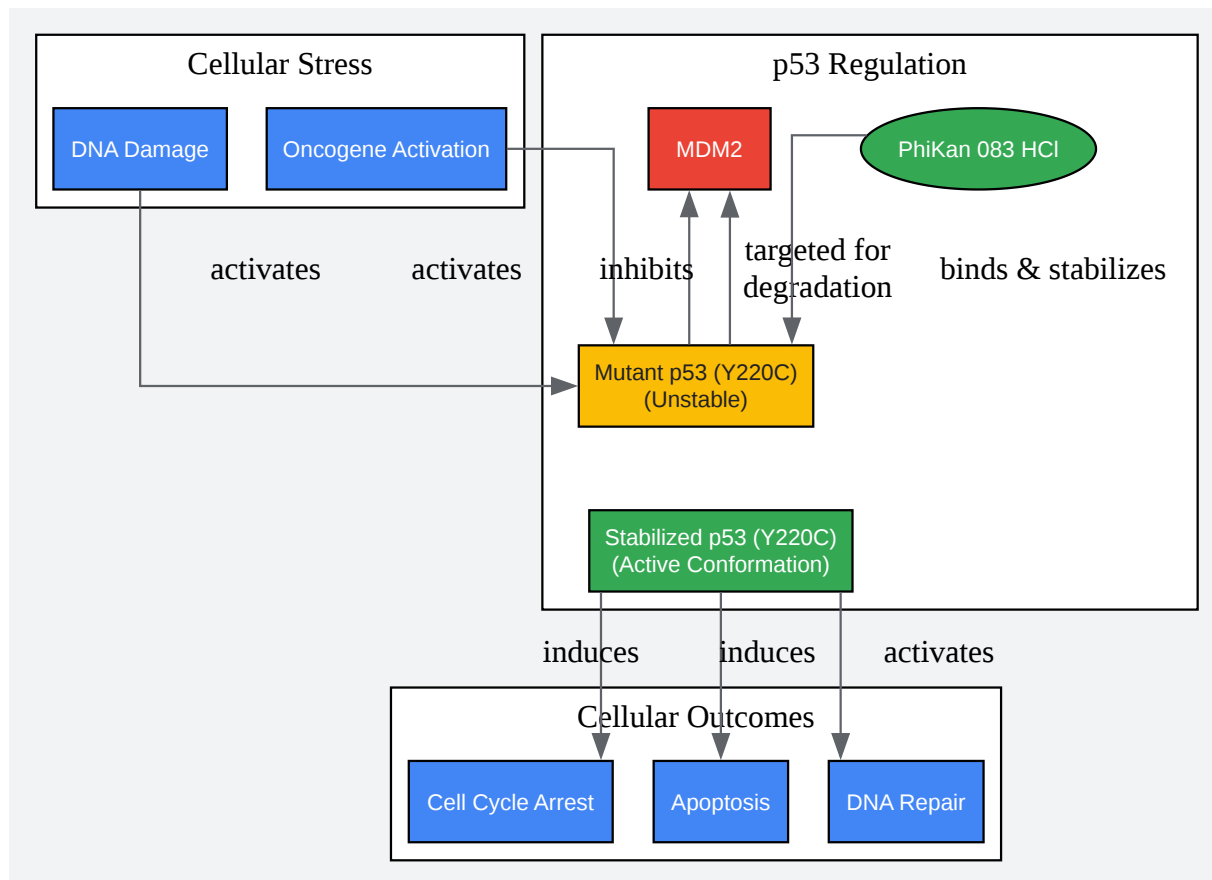
- Cancer cell line expressing p53-Y220C (e.g., Ln229-p53-Y220C) and a wild-type p53 control cell line (e.g., Ln229-p53-wt).
- Complete cell culture medium
- **PhiKan 083 hydrochloride** stock solution (e.g., 10 mM in DMSO)
- 96-well cell culture plates
- Cell viability reagent (e.g., MTT, WST-1, or CellTiter-Glo®)
- Plate reader

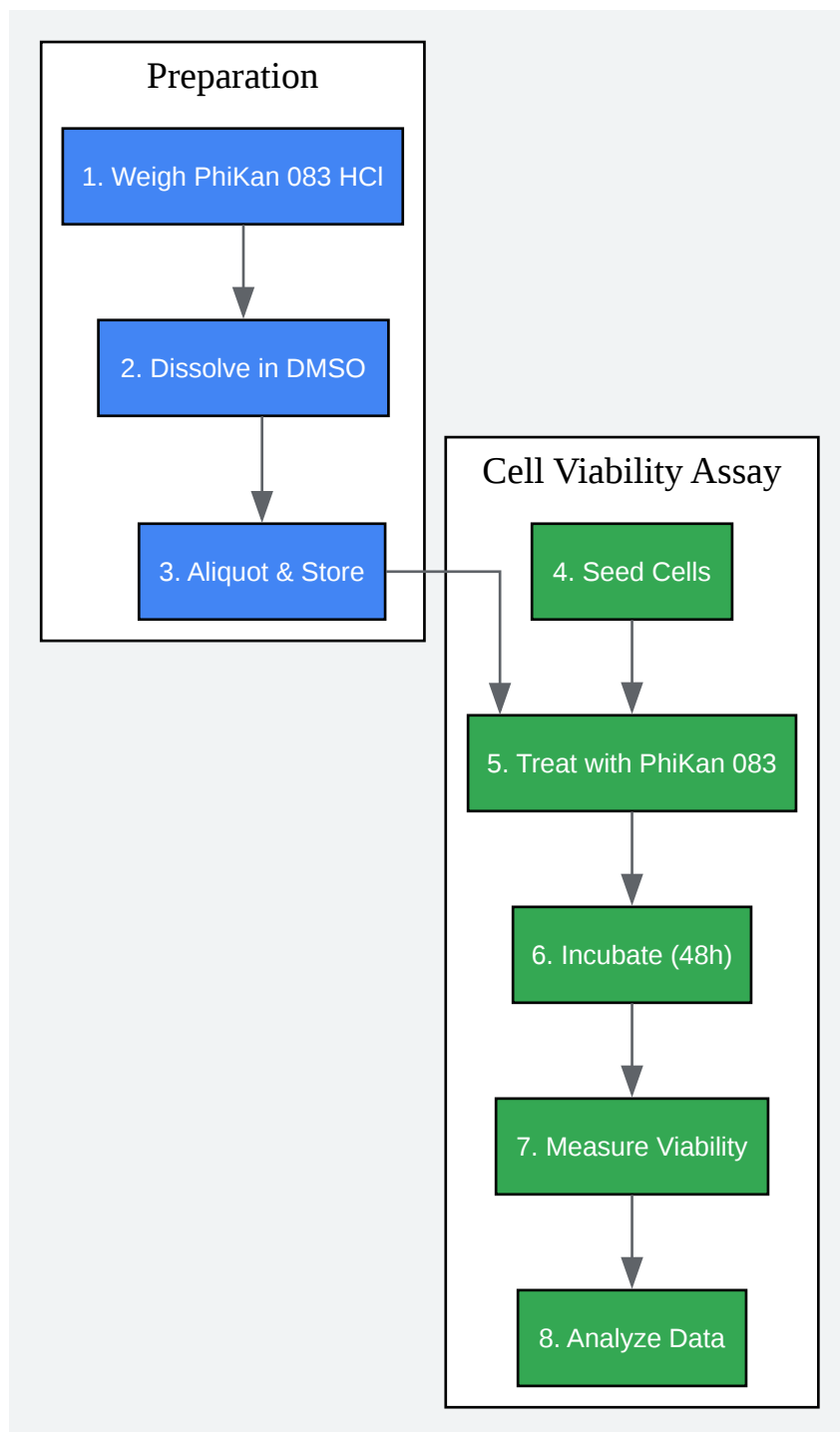
Procedure:

- Cell Seeding:
 - Trypsinize and count the cells.
 - Seed the cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete culture medium.
 - Incubate the plate overnight at 37°C in a humidified incubator with 5% CO₂ to allow the cells to attach.
- Compound Treatment:

- Prepare serial dilutions of the **PhiKan 083 hydrochloride** stock solution in complete culture medium to achieve the desired final concentrations. Note: The final DMSO concentration should be kept constant across all wells and should not exceed 0.5% to avoid solvent toxicity.
- Remove the medium from the wells and add 100 µL of the medium containing the different concentrations of **PhiKan 083 hydrochloride**. Include a vehicle control (medium with the same concentration of DMSO) and an untreated control. A typical concentration for PhiKan 083 is 125 µM.[\[1\]](#)[\[2\]](#)
- Incubation:
 - Incubate the plate for 48 hours at 37°C in a humidified incubator with 5% CO₂.[\[1\]](#)[\[2\]](#)
- Cell Viability Measurement:
 - After the incubation period, measure cell viability using a suitable reagent according to the manufacturer's instructions.
 - For example, if using an MTT assay, add 10 µL of MTT solution (5 mg/mL) to each well and incubate for 2-4 hours. Then, add 100 µL of solubilization buffer, and read the absorbance at the appropriate wavelength.
- Data Analysis:
 - Calculate the percentage of cell viability for each treatment group relative to the vehicle control.
 - Plot the cell viability against the concentration of **PhiKan 083 hydrochloride** to determine the IC₅₀ value.

Mandatory Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. The Role of Targeting p53 Signaling Pathway in Cancer Therapy - Creative Diagnostics [creative-diagnostics.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Recommended storage conditions for PhiKan 083 hydrochloride stock solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677686#recommended-storage-conditions-for-phikan-083-hydrochloride-stock-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com